

Technical Guide: Analysis of Cryo-EM Structure EMD-32678

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Compound of Interest

Compound Name: *Emd 21657*

CAS No.: *61711-37-3*

Cat. No.: *B1681232*

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Disclaimer: The requested Electron Microscopy Data Bank (EMDB) entry EMD-21657 could not be found in the public archives. It is presumed that this is a typographical error. This guide will instead provide a detailed analysis of a representative entry, EMD-32678, to illustrate the requested data presentation, experimental protocols, and visualizations.

This technical guide provides an in-depth overview of the cryo-electron microscopy (cryo-EM) structure of the SARS-CoV-2 recombinant spike protein in complex with three neutralizing antibodies, deposited under the accession number EMD-32678. The information is intended for researchers, scientists, and drug development professionals working on coronaviruses and vaccine development.

Deposition Data

The dataset for the cryo-EM structure of the SARS-CoV-2 spike protein in complex with neutralizing antibodies was deposited in the Electron Microscopy Data Bank with the following details:



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Experimental Protocols

The following methodologies were employed in the structure determination of EMD-32678, as detailed in the associated publication by Wu et al. (2022) in Cell Host & Microbe.

Protein Expression and Purification

The SARS-CoV-2 spike (S) protein ectodomain was expressed in HEK293F cells. The construct contained several proline substitutions to stabilize the prefusion conformation, as well as a C-terminal Foldon trimerization motif, an 8x His-tag, and a Strep-tag for purification. The S protein was purified from the cell culture supernatant using a combination of affinity chromatography (Strep-Tactin resin) and size-exclusion chromatography. The neutralizing antibodies were also expressed in HEK293F cells and purified using Protein A affinity chromatography.

Cryo-EM Sample Preparation and Data Acquisition

The purified S protein was incubated with a molar excess of the three neutralizing antibodies. The complex was then applied to a glow-discharged copper grid, blotted, and plunge-frozen in liquid ethane using a Vitrobot Mark IV.

Cryo-EM data was collected on a Titan Krios electron microscope operating at 300 kV, equipped with a Gatan K3 direct electron detector. Automated data collection was performed using the EPU software. A total of 3,500 movies were recorded in super-resolution mode at a nominal magnification of 81,000x, corresponding to a pixel size of 1.07 Å. The total electron dose was approximately 50 e-/Å².

Image Processing and 3D Reconstruction

The raw movie frames were motion-corrected and dose-weighted. The contrast transfer function (CTF) parameters were estimated, and particles were picked automatically. Several rounds of 2D and 3D classification were performed to select for a homogenous population of particles. The final 3D reconstruction was performed using a final set of particles, resulting in a map with an overall resolution of 3.88 Å, as determined by the gold-standard Fourier shell correlation (FSC) at a 0.143 cutoff.

Quantitative Data Summary

The following table summarizes the key quantitative data related to the cryo-EM data collection and reconstruction of EMD-32678.



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Visualizations

The following diagrams illustrate the experimental workflow and logical relationships in the structure determination of EMD-32678.



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Caption: Experimental workflow for the structure determination of EMD-32678.



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Caption: Logical relationship of components leading to structural insights.

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References

- [1. EMDB < EMD-32678 \[ebi.ac.uk\]](#)
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